

Technical Guide: Potassium Zirconium Carbonate (CAS 23570-56-1)

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Compound of Interest		
Compound Name:	Potassium zirconium carbonate	
Cat. No.:	B1618412	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the properties, synthesis, and applications of **Potassium Zirconium Carbonate** (CAS No. 23570-56-1). While primarily utilized in industrial settings as a crosslinking agent, catalyst, and raw material for ceramics, this document also explores the broader context of zirconium compounds in biomedical applications. It is important to note that, despite its availability, **Potassium Zirconium Carbonate** is not a widely studied compound within the fields of pharmacology and drug development. This guide aims to present the current state of knowledge, including detailed experimental protocols for its synthesis and established industrial uses, while also highlighting the significant gap in biological and pharmaceutical research.

Chemical and Physical Properties

Potassium Zirconium Carbonate is an inorganic compound that is typically available as a clear, colorless, and odorless aqueous solution. It is known for its thermal stability and water solubility.[1] The precise molecular structure can vary, though a common representation is $K_2[Zr(CO_3)_2(OH)_2]$.

Table 1: Physicochemical Properties of Potassium Zirconium Carbonate



Property	Value	References
CAS Number	23570-56-1	
IUPAC Name	dipotassium;zirconium(4+);pen tacarbonate	[2]
Molecular Formula	C5K2O15Zr2	[3][4]
Molecular Weight	560.69 g/mol	[4]
Appearance	Clear, colorless liquid	[5]
Boiling Point	333.6 °C at 760 mmHg	
Solubility	Soluble in water	[1]
рН	Alkaline (typically 9-11 in solution)	[5]

Synthesis and Manufacturing

The most common method for synthesizing **Potassium Zirconium Carbonate** is through the reaction of zirconium basic carbonate with an aqueous solution of potassium carbonate. This process is typically conducted at an elevated temperature to facilitate the reaction and dissolution of the starting materials.

Experimental Protocol: Aqueous Solution Synthesis

This protocol is adapted from methodologies described in patent literature.[6]

Materials:

- Zirconium Basic Carbonate (Zr(OH)₂CO₃·H₂O)
- Potassium Carbonate (K₂CO₃)
- Deionized Water

Equipment:

Foundational & Exploratory



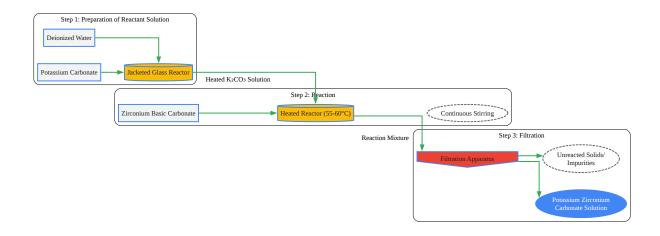


- Jacketed glass reactor with an overhead stirrer
- Heating circulator
- Filtration apparatus (e.g., Büchner funnel with vacuum flask)
- pH meter

Procedure:

- Preparation of Potassium Carbonate Solution: In the jacketed glass reactor, dissolve potassium carbonate in deionized water. A typical molar ratio is between 0.8 to 1.3 moles of potassium carbonate per mole of zirconium basic carbonate.[4]
- Heating and Stirring: While stirring continuously, heat the potassium carbonate solution to a temperature of 55-60°C.[6]
- Addition of Zirconium Basic Carbonate: Gradually add zirconium basic carbonate to the heated and stirred potassium carbonate solution. The reaction is exothermic, and the temperature should be maintained between 55-60°C during the addition.[6]
- Reaction Completion: After the addition is complete, continue to stir the mixture at 55-60°C for approximately one hour to ensure the reaction goes to completion.[4]
- Filtration: Once the reaction is complete, filter the warm solution to remove any unreacted solids or impurities. The resulting product is a clear aqueous solution of **Potassium Zirconium Carbonate**.







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